

In-depth Technical Guide: 2-(2-furanyl)-4-methyl-1,3-dioxolane

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Compound of Interest

Compound Name: 1,3-Dioxolane, 2-(2-furanyl)-4-methyl-

Cat. No.: B1595901

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Technical Overview of 2-(2-furanyl)-4-methyl-1,3-dioxolane (CAS No. 4359-54-0)

Executive Summary

This document provides a technical overview of the chemical properties of 2-(2-furanyl)-4-methyl-1,3-dioxolane. Despite a comprehensive search of available scientific literature and chemical databases, detailed experimental protocols for its synthesis, specific spectroscopic data (NMR, IR, MS), and information regarding its biological activity or applications in drug development are not readily available in the public domain. This suggests that the compound is not extensively studied or characterized. This guide compiles the available physical and chemical data to serve as a foundational reference.

Chemical and Physical Properties

2-(2-furanyl)-4-methyl-1,3-dioxolane is a heterocyclic organic compound. Its structure features a furan ring attached to a 4-methyl-1,3-dioxolane ring. The available quantitative data for this compound are summarized in the table below.

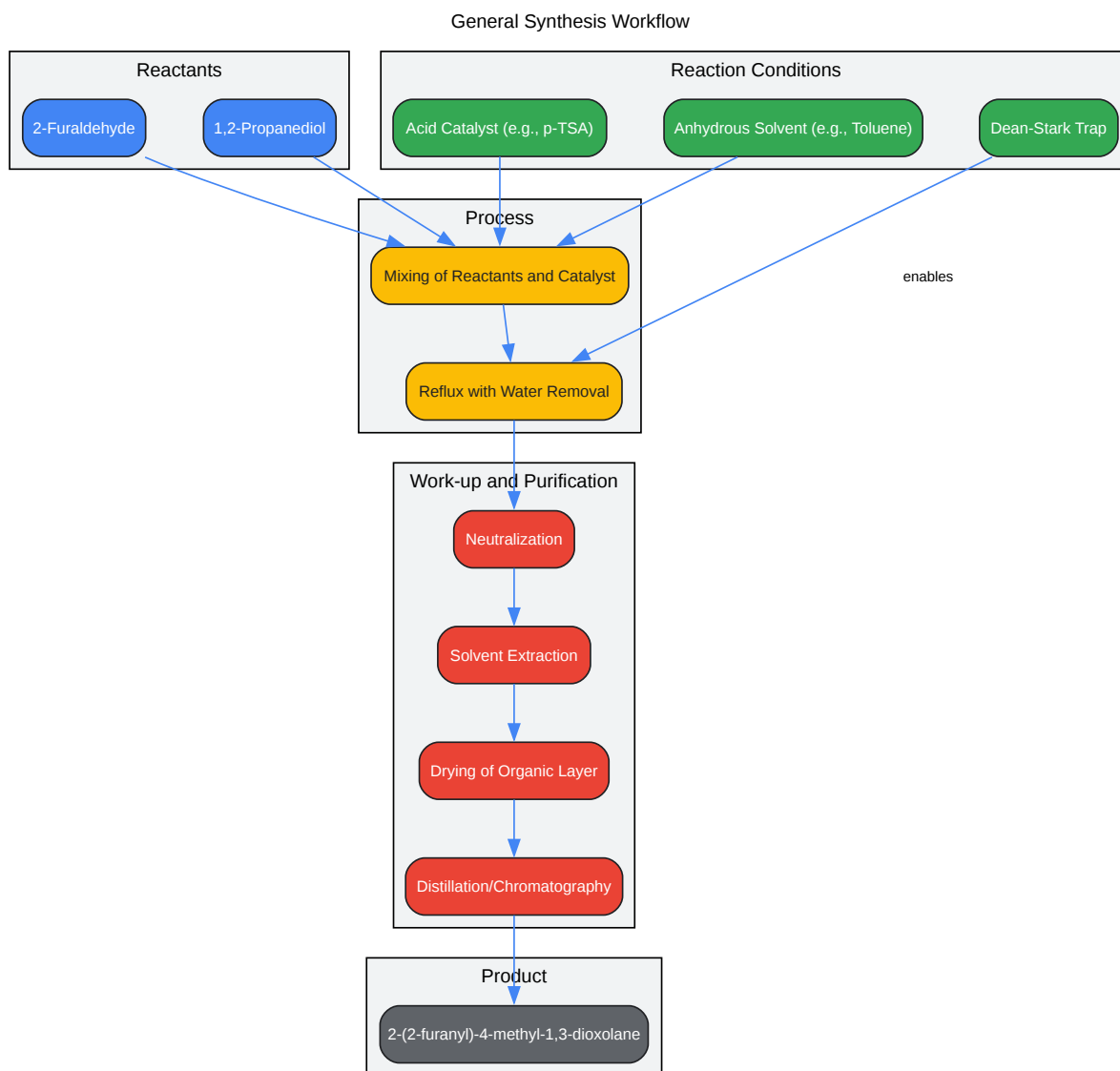
Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O ₃	[1] [2]
Molar Mass	154.16 g/mol	[1]
CAS Number	4359-54-0	[1]
Density	1.118 g/cm ³	[1]
Melting Point	-80 °C	[1]
Boiling Point	214 °C	[1]
Flash Point	96 °C	[1]

Synthesis

A specific, detailed experimental protocol for the synthesis of 2-(2-furanyl)-4-methyl-1,3-dioxolane could not be located in the reviewed literature. However, a general synthetic approach for analogous (1,3-dioxolan-2-yl)furans involves the acid-catalyzed reaction of a formylfuran derivative with an appropriate diol.

A plausible synthetic route for 2-(2-furanyl)-4-methyl-1,3-dioxolane would be the acetalization of 2-furaldehyde with 1,2-propanediol in the presence of an acid catalyst. This reaction is typically performed with Dean-Stark apparatus to remove the water byproduct and drive the reaction to completion.

Below is a generalized workflow for this type of synthesis.



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References

- 1. chembk.com [chembk.com]
- 2. 2-furyl-4-methyl-1,3-dioxolane [webbook.nist.gov]
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